

# An In-depth Technical Guide to Methyl 2-cyclohexyl-2-hydroxyacetate

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## Compound of Interest

Compound Name: *Methyl 2-cyclohexyl-2-hydroxyacetate*

CAS No.: *99183-16-1*

Cat. No.: *B494517*

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## Abstract

This technical guide provides a comprehensive overview of **Methyl 2-cyclohexyl-2-hydroxyacetate**, a valuable intermediate in organic synthesis. The document elucidates its fundamental chemical and physical properties, including its molecular formula and weight. A detailed, step-by-step synthesis protocol is presented, offering insights into the experimental choices and reaction mechanisms. This guide is intended to serve as a critical resource for researchers and professionals engaged in synthetic chemistry and drug development, providing the necessary data and methodologies to effectively utilize this compound in their work.

## Introduction

**Methyl 2-cyclohexyl-2-hydroxyacetate** is an organic compound of significant interest in the field of synthetic chemistry. Its bifunctional nature, possessing both a hydroxyl and an ester group, makes it a versatile building block for the synthesis of more complex molecules. The presence of the cyclohexyl moiety also imparts specific steric and electronic properties that can be exploited in various chemical transformations. This guide aims to provide a detailed technical resource for the scientific community, covering the essential aspects of this compound from its basic molecular characteristics to its practical synthesis.

## Physicochemical Properties

A thorough understanding of a compound's physicochemical properties is paramount for its successful application in research and development. This section outlines the key identifiers and properties of **Methyl 2-cyclohexyl-2-hydroxyacetate**.

Property	Value	Source
Molecular Formula	C9H16O3	[1][2]
Molecular Weight	172.22 g/mol	[1][2]
IUPAC Name	methyl 2-(2-hydroxycyclohexyl)acetate	[1]
CAS Number	99183-16-1	[2][3]

These fundamental properties are the cornerstone for any experimental design or theoretical modeling involving **Methyl 2-cyclohexyl-2-hydroxyacetate**.

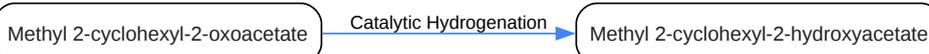
## Synthesis of Methyl 2-cyclohexyl-2-hydroxyacetate

The synthesis of **Methyl 2-cyclohexyl-2-hydroxyacetate** can be efficiently achieved through the catalytic hydrogenation of its corresponding  $\alpha$ -keto ester, Methyl 2-cyclohexyl-2-oxoacetate. This chemoselective reaction is a robust and reliable method for producing the target compound in high yields.

## Reaction Scheme

The overall transformation involves the reduction of a ketone to a secondary alcohol, as depicted in the following diagram:

H<sub>2</sub>, Ru-MACHO,  
NaHCO<sub>3</sub>, MeOH



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## Sources

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- [2. methyl 2-cyclohexyl-2-hydroxyacetate synthesis - chemicalbook \[chemicalbook.com\]](#)
- [3. 99183-16-1|Methyl 2-cyclohexyl-2-hydroxyacetate|BLD Pharm \[bldpharm.com\]](#)
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